

5-Hydroxydecanoate Sodium: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: 5-Hydroxydecanoate sodium

Cat. No.: B1264779

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, storage, and biological activity of **5-Hydroxydecanoate sodium** (5-HD), a selective blocker of mitochondrial ATP-sensitive potassium (mitoKATP) channels. This document also includes comprehensive protocols for the preparation of 5-HD solutions and its application in both in vivo and in vitro experimental models of ischemia-reperfusion injury.

Introduction

5-Hydroxydecanoate sodium is a valuable pharmacological tool for investigating the role of mitoKATP channels in cellular processes, particularly in the context of cardioprotection and ischemic preconditioning. Its ability to selectively inhibit these channels allows researchers to dissect the signaling pathways involved in cell survival and death under conditions of cellular stress.

Physicochemical Properties and Solubility

5-Hydroxydecanoate sodium is a white to off-white solid. It is the sodium salt of 5-hydroxydecanoic acid.

Table 1: Solubility of **5-Hydroxydecanoate Sodium**

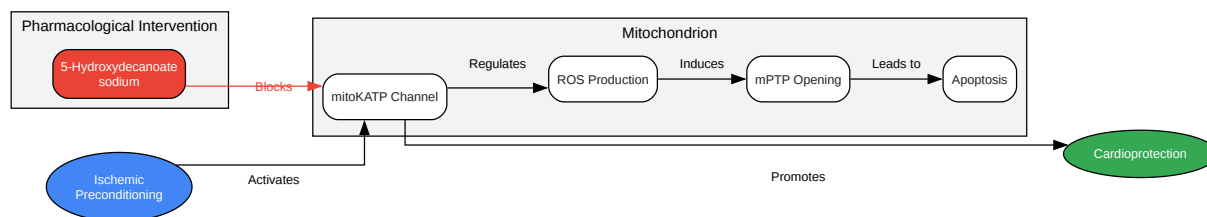
Solvent	Solubility	Observations	Citations
Water	10 mg/mL	Forms a clear solution.[1][2]	[1][2]
Water (under specific conditions)	25 mg/mL	Enhanced solubility can be achieved.[1]	[1]
Dimethyl Sulfoxide (DMSO)	10 mg/mL	Forms a clear solution.[2]	[2]
DMSO	12.5 mg/mL (59.45 mM)	[1]	

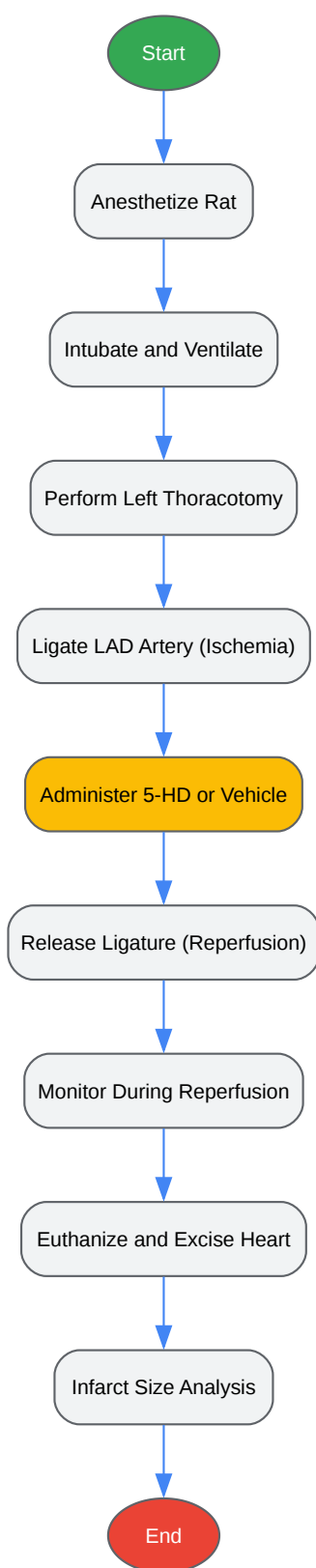
Biological Activity

5-Hydroxydecanoate sodium is a selective blocker of ATP-sensitive potassium (KATP) channels, with a particular affinity for those located in the inner mitochondrial membrane (mitoKATP channels).[3] The IC50 for this inhibition is approximately 30 μ M.[3] By blocking these channels, 5-HD can abolish the protective effects of ischemic preconditioning, a phenomenon where brief periods of ischemia protect against subsequent prolonged ischemic insults.[4] Its mechanism of action involves modulating mitochondrial function, including processes like calcium homeostasis and the production of reactive oxygen species (ROS).[3]

Signaling Pathway

The diagram below illustrates the proposed signaling pathway involving **5-Hydroxydecanoate sodium** and the mitochondrial ATP-sensitive potassium (mitoKATP) channel in the context of ischemic preconditioning.





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